

Essential Safety and Handling Guide for MEM Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mem-C1C18

Cat. No.: B14904399

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling 2-Methoxyethoxymethyl chloride, commonly known as MEM chloride. It is highly probable that "**Mem-C1C18**" is a typographical error or an internal shorthand for MEM chloride, as extensive searches have yielded no results for a chemical with the former name, while safety data for MEM chloride is readily available. It is crucial to always verify the identity of a chemical with the supplier and its corresponding Safety Data Sheet (SDS) before handling.

Personal Protective Equipment (PPE)

When handling MEM chloride, a comprehensive suite of personal protective equipment is mandatory to minimize exposure and ensure safety.^{[1][2][3]}

Summary of Required Personal Protective Equipment

Body Part	Required PPE	Specifications and Recommendations
Respiratory	Half or full-facepiece respirator, self-contained breathing apparatus (SCBA), or supplied air respirator.[2]	Use respirators approved under appropriate government standards.[2] All handling should be performed in a well-ventilated area, preferably a chemical fume hood.
Eyes and Face	Tight-sealing safety goggles and a face shield.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Hands	Appropriate protective gloves.	Wear impervious gloves to prevent skin exposure.
Body	Appropriate protective clothing.	Wear impervious protective clothing to prevent skin contact.
Facilities	Eyewash stations and safety showers.	Must be located close to the workstation.

Quantitative Safety Data

The following table summarizes key quantitative safety data for MEM chloride.

Property	Value
Physical State	Liquid
Appearance	Colorless
Boiling Point/Range	50 - 52 °C / 122 - 125.6 °F @ 13 mmHg
Flash Point	54 °C / 129.2 °F

Experimental Protocols: Handling and Disposal

Safe Handling Protocol

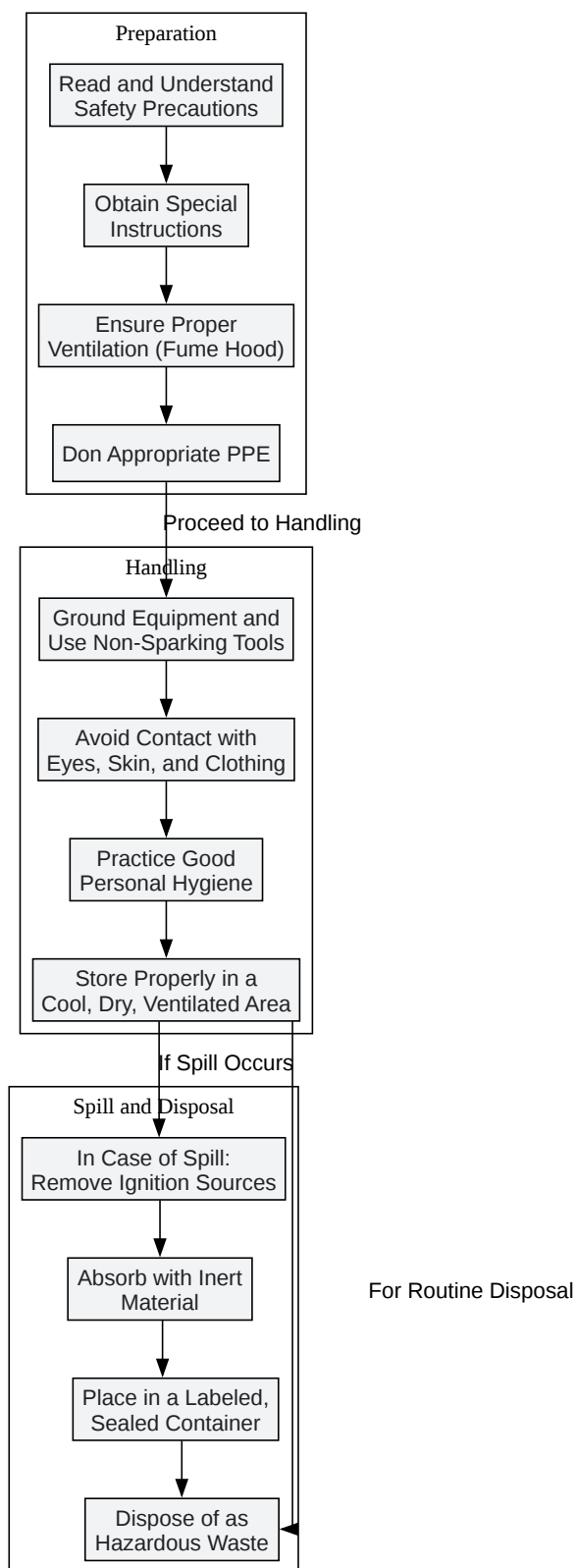
- **Preparation:** Before handling, ensure all safety precautions have been read and understood. Obtain special instructions before use.
- **Ventilation:** Use only under a chemical fume hood or in a well-ventilated area. Ensure adequate ventilation, especially in confined areas.
- **Personal Protective Equipment (PPE):** Wear the appropriate PPE as detailed in the table above, including eye/face protection, gloves, and protective clothing.
- **Grounding and Spark Prevention:** Keep away from heat, sparks, and open flames. Use explosion-proof electrical, ventilating, and lighting equipment. Use only non-sparking tools and take precautionary measures against static discharge. Ground and bond containers when transferring material.
- **Avoiding Contact:** Do not get in eyes, on skin, or on clothing. Avoid breathing mist, vapors, or spray. Do not ingest.
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep the container locked up.

Spill and Disposal Protocol

- **Spill Response:**
 - In case of a spill, immediately remove all sources of ignition.
 - Ensure adequate ventilation.
 - Use personal protective equipment as required.
 - Soak up the spill with inert absorbent material (e.g., sand, earth) and place it in a suitable, closed container for disposal.

- Waste Disposal:
 - Dispose of contents and container to an approved waste disposal plant.
 - Chemical waste generators must consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification.
 - Do not release into the environment.

Workflow for Safe Handling and Disposal of MEM Chloride



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of MEM chloride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for MEM Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14904399#personal-protective-equipment-for-handling-mem-c1c18]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

